

# 2-Methylfuran-3-carbohydrazide: A Technical Overview

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## Compound of Interest

Compound Name: 2-Methylfuran-3-carbohydrazide

Cat. No.: B1301015

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the known basic properties of **2-Methylfuran-3-carbohydrazide**. Due to the limited availability of public data, some information is inferred from related compounds and is intended to serve as a preliminary reference for research and development purposes.

## Core Properties

**2-Methylfuran-3-carbohydrazide** is a solid organic compound with the molecular formula  $C_6H_8N_2O_2$  and a molecular weight of 140.14 g/mol <sup>[1]</sup> Its chemical structure consists of a furan ring substituted with a methyl group at the 2-position and a carbohydrazide group at the 3-position.

## Physicochemical Data

Quantitative experimental data on the physical properties of **2-Methylfuran-3-carbohydrazide**, such as melting point, boiling point, and solubility, are not readily available in the public domain. The compound is known to be a solid at room temperature.<sup>[1]</sup>

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	140.14 g/mol	[1]
Physical Form	Solid	[1]
InChI	1S/C6H8N2O2/c1-4-5(2-3-10-4)6(9)8-7/h2-3H,7H2,1H3,(H,8,9)	[1]
SMILES	<chem>Cc1occc1C(=O)NN</chem>	[1]

## Spectral Data

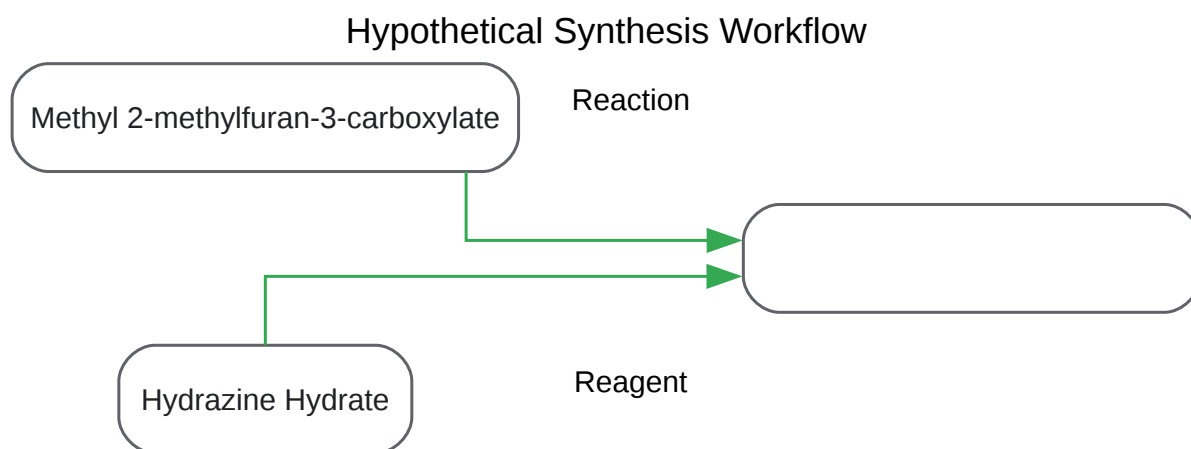
Detailed experimental spectral data (NMR, IR, Mass Spectrometry) for **2-Methylfuran-3-carbohydrazide** are not publicly available. Commercial suppliers may offer this data upon request. For reference, predicted mass spectrometry data is available, suggesting a monoisotopic mass of 140.05858 Da.[2]

## Synthesis

A specific, detailed experimental protocol for the synthesis of **2-Methylfuran-3-carbohydrazide** is not available in the reviewed literature. However, a general approach for the synthesis of carbohydrazides involves the reaction of a corresponding ester with hydrazine hydrate. In this case, the synthesis would likely proceed via the reaction of methyl 2-methylfuran-3-carboxylate with hydrazine hydrate.

## Hypothetical Synthesis Workflow

The following diagram illustrates a potential synthetic route.



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Caption: Hypothetical synthesis of **2-Methylfuran-3-carbohydrazide**.

## Biological Activity

There is no specific data available on the biological activity or signaling pathways of **2-Methylfuran-3-carbohydrazide** in the public domain. However, the furan and carbohydrazide moieties are present in various biologically active molecules.

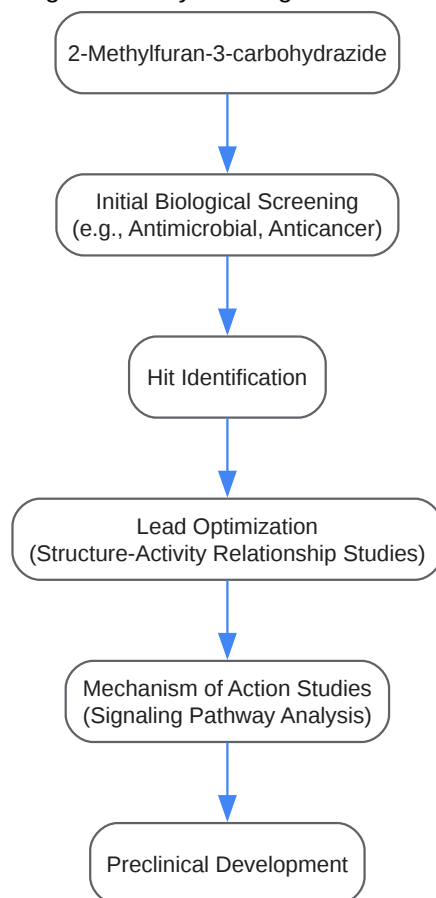
- Furan Derivatives: Furan-containing compounds have been reported to exhibit a wide range of biological activities, including antimicrobial and anticancer effects.<sup>[3][4]</sup>
- Carbohydrazide Derivatives: This class of compounds has also been investigated for potential therapeutic applications, with some derivatives showing anticancer activity.<sup>[3][4]</sup>

Given the structural features of **2-Methylfuran-3-carbohydrazide**, it could be a candidate for screening in various biological assays, particularly for antimicrobial and anticancer properties.

## Potential Areas of Investigation

The following diagram outlines a logical workflow for investigating the potential biological activity of this compound.

## Biological Activity Investigation Workflow



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Caption: A general workflow for drug discovery and development.

## Safety Information

Based on available safety data sheets for similar compounds, **2-Methylfuran-3-carbohydrazide** is classified with the GHS07 pictogram and a "Warning" signal word.<sup>[1]</sup> It is associated with the following hazard statements:

- H302: Harmful if swallowed.
- H319: Causes serious eye irritation.

Standard precautionary statements for handling this compound include P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).<sup>[1]</sup>

## Conclusion

**2-Methylfuran-3-carbohydrazide** is a chemical compound with a known structure and molecular weight. However, a comprehensive understanding of its physicochemical properties, a detailed synthetic protocol, and its biological activities are currently lacking in publicly accessible literature. This guide provides the foundational information available and suggests potential avenues for future research. Researchers and drug development professionals are encouraged to perform their own experimental validation for any properties or activities of interest.

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## References

- 1. 2-methyl-furan-3-carboxylic acid hydrazide AldrichCPR | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 2. PubChemLite - 2-methylfuran-3-carbohydrazide (C<sub>6</sub>H<sub>8</sub>N<sub>2</sub>O<sub>2</sub>) [[pubchemlite.lcsb.uni.lu](https://pubchemlite.lcsb.uni.lu)]
- 3. Journal of Research in Pharmacy » Submission » Synthesis and anticancer activity of new carbohydrazide derivatives bearing furan moiety [[dergipark.org.tr](https://dergipark.org.tr)]
- 4. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
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